

Physical and chemical properties of Gold's Reagent

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Compound of Interest

Compound Name: Gold's Reagent

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Gold's Reagent: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the physical and chemical properties of **Gold's Reagent**, a versatile tool in organic synthesis. This document outlines its core characteristics, spectroscopic data, and detailed experimental protocols for its application in the synthesis of key chemical intermediates.

Core Properties and Characteristics

Gold's Reagent, chemically known as [3-(Dimethylamino)-2-azaprop-2-en-1-ylidene]dimethylammonium chloride, is a stable iminium salt. It serves as a reactive precursor in various organic transformations, most notably in formylation reactions and the synthesis of heterocyclic compounds and enaminones.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Gold's Reagent** is presented in Table 1. The reagent is a solid at room temperature and is noted to be hygroscopic.

Property	Value	Source(s)
Chemical Name	[3-(Dimethylamino)-2-azaprop-2-en-1-ylidene]dimethylammonium chloride	[1]
Synonyms	(Dimethylaminomethyleneaminomethylene)dimethylammonium chloride	[1]
Molecular Formula	C ₆ H ₁₄ ClN ₃	[1]
Molecular Weight	163.65 g/mol	
CAS Number	20353-93-9	
Appearance	Slightly pale yellow to light orange solid	
Melting Point	100-103 °C	[2]
Purity	≥95%	[1]
Solubility	Soluble in chloroform. The reagent is hygroscopic.	[2]

Table 1: Physical and Chemical Properties of **Gold's Reagent**

Spectroscopic Data

The structural identity of **Gold's Reagent** is confirmed by the following spectroscopic data.

Spectroscopy	Data	Source(s)
¹ H NMR (CDCl ₃)	δ 3.27 (s, 6H, 2 CH ₃), 3.43 (s, 6H, 2 CH ₃), 9.57 (s, 2H, -CH=N)	[2]
IR (CHCl ₃)	1610 cm ⁻¹ (C=N)	[2]

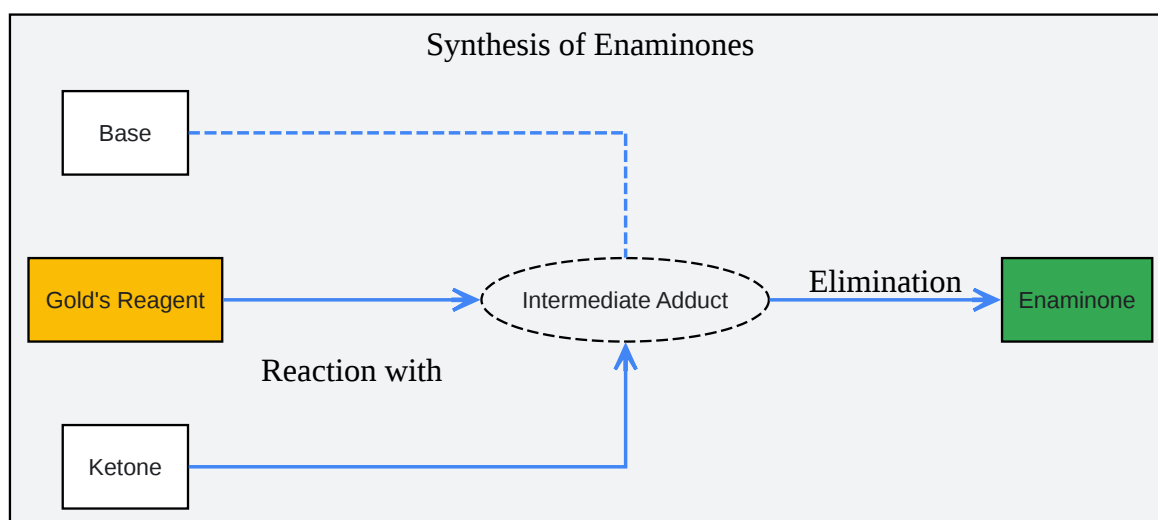
Table 2: Spectroscopic Data for **Gold's Reagent**

Applications in Organic Synthesis

Gold's Reagent is a valuable electrophile for the introduction of a dimethylaminomethylene group, which can subsequently be transformed into other functionalities. Its primary applications lie in the synthesis of enaminones, heterocycles, and as a formylating agent.[3][4]

Synthesis of Enaminones from Ketones

Gold's Reagent reacts with ketones to form enaminones, which are important intermediates in the synthesis of various biologically active molecules, including Rawal-type dienes used in Diels-Alder reactions.[5] The reaction proceeds via the regioselective functionalization of the ketone.



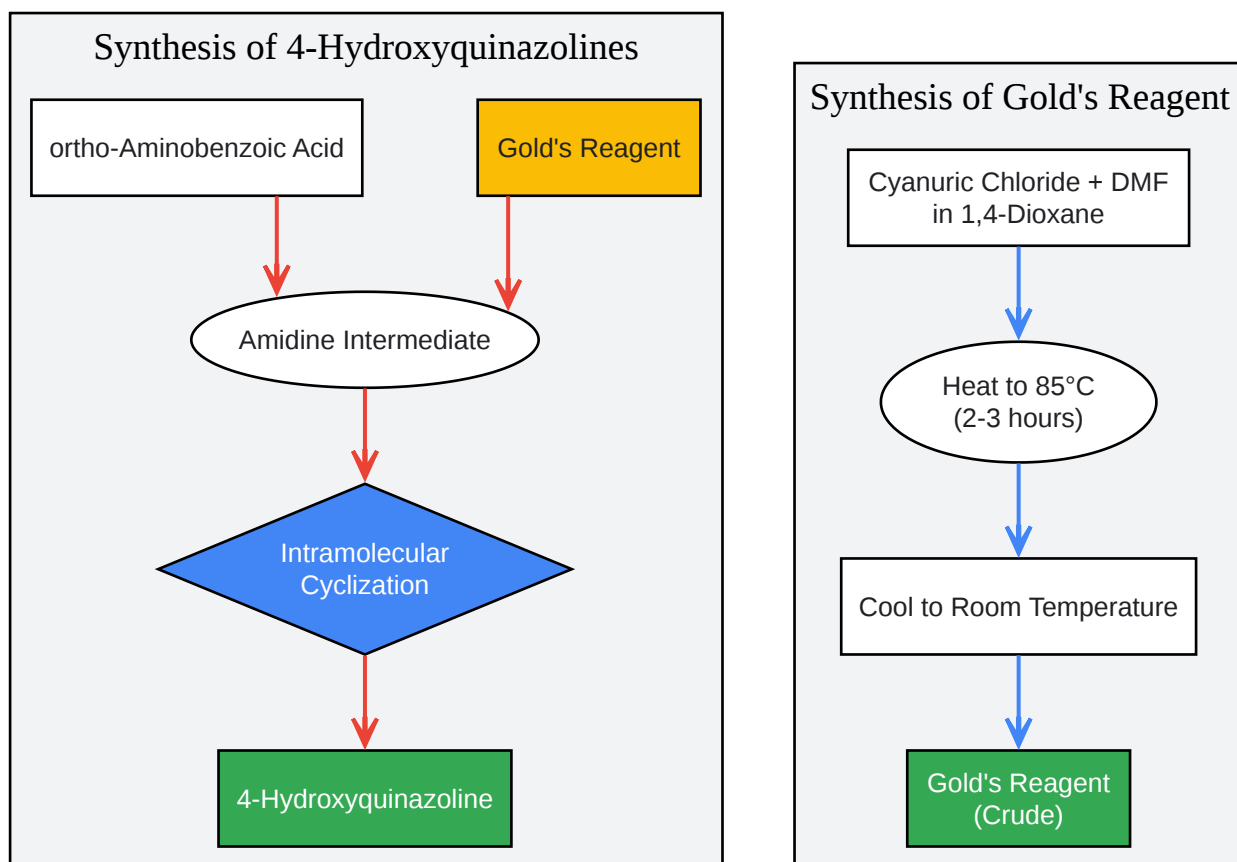
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Caption: General workflow for the synthesis of enaminones using **Gold's Reagent**.

Synthesis of Heterocyclic Compounds

The reagent is employed in the synthesis of various heterocyclic systems. For instance, it reacts with ortho-aminobenzoic acids in a "two-atom lynchpin" transformation to produce 4-

hydroxyquinazolines.[4] This application is particularly relevant in medicinal chemistry and drug development due to the prevalence of the quinazoline scaffold in pharmacologically active compounds.



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